

# Toxicological Evaluation & Safety Profile: 4-(3-Chlorophenyl)thiazol-2-amine

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## Compound of Interest

Compound Name: 4-(3-Chlorophenyl)thiazol-2-amine

CAS No.: 90533-23-6

Cat. No.: B1582292

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## Executive Summary

**4-(3-Chlorophenyl)thiazol-2-amine** (CAS: 90533-23-6) is a heterocyclic building block frequently utilized in medicinal chemistry as a "privileged scaffold" for kinase inhibitors, adenosine receptor antagonists, and anti-infective agents.[1][2][3] While it serves as a critical intermediate in drug discovery, its 2-aminothiazole core classifies it as a potential structural toxicophore.

This technical guide provides a comprehensive toxicological assessment, synthesizing regulatory hazard data with mechanistic insights into its bioactivation. It is designed to guide researchers in the safe handling and rigorous biological evaluation of this compound, moving beyond basic Safety Data Sheet (SDS) parameters to address the underlying mechanisms of toxicity.

## Chemical Identity & Physicochemical Properties

Before assessing toxicity, one must understand the physicochemical drivers of bioavailability and cellular uptake.

Property	Data
Chemical Name	4-(3-Chlorophenyl)-1,3-thiazol-2-amine
CAS Number	90533-23-6
Molecular Formula	C <sub>9</sub> H <sub>7</sub> ClN <sub>2</sub> S
Molecular Weight	210.68 g/mol
LogP (Predicted)	~2.5 – 3.0 (Lipophilic)
Solubility	Low in water; Soluble in DMSO, Methanol
Appearance	Solid (typically off-white to pale yellow)

## Regulatory Hazard Identification (GHS)

Based on current Global Harmonized System (GHS) classifications for this specific substance and its close analogs, the compound presents acute risks primarily through oral ingestion and mucous membrane contact.

Signal Word:WARNING

Hazard Class	Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[3]
Skin Corrosion/Irritation	H315	Causes skin irritation.[3][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.
STOT - Single Exposure	H335	May cause respiratory irritation.

Note: As a research chemical, full chronic toxicology data (carcinogenicity, reproductive toxicity) is often absent from the public domain. The following sections derive potential chronic risks from the 2-aminothiazole scaffold's known mechanisms.

# Mechanistic Toxicology: The 2-Aminothiazole Toxicophore

The primary toxicological concern for **4-(3-Chlorophenyl)thiazol-2-amine** lies in the bioactivation of the thiazole ring. While the 3-chlorophenyl substituent improves lipophilicity and blocks metabolism at the phenyl meta-position, the 2-aminothiazole moiety remains susceptible to oxidative metabolism.

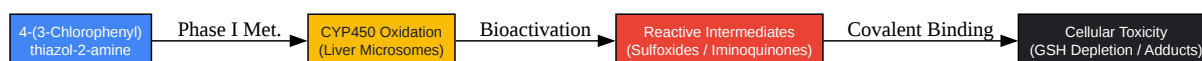
## Metabolic Activation Pathway

Cytochrome P450 enzymes (specifically CYP2E1 and CYP1A2) can oxidize the thiazole ring, leading to reactive intermediates. These electrophiles can covalently bind to cellular proteins (hapteneization) or deplete glutathione (GSH), leading to oxidative stress.

Key Mechanisms:

- S-Oxidation: Formation of thiazole sulfoxides/sulfones.
- N-Hydroxylation: Formation of hydroxylamines, which can dehydrate to reactive nitrenium ions.
- Ring Opening: Cleavage of the thiazole ring to release reactive thiourea derivatives.

## Diagram: Metabolic Bioactivation Risks



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Caption: Proposed bioactivation pathway of the 2-aminothiazole scaffold leading to cellular toxicity.

## Toxicological Data & Evaluation Protocols

Since specific in vivo LD50 data for CAS 90533-23-6 is often proprietary or extrapolated, researchers must generate self-validating safety data.

## Acute Toxicity Profile

- Oral: Classified as Harmful (H302).<sup>[3]</sup> Analogous 2-aminothiazoles often show LD50 values in the range of 300–2000 mg/kg in rodents.
- Dermal/Ocular: The free amine group acts as a base, causing irritation to sensitive membranes.

## Experimental Protocol: Cytotoxicity Assessment (MTT Assay)

To determine the safety window for biological experiments, you must establish the IC50 in your specific cell line.

Objective: Quantify cellular metabolic activity as an indicator of viability.

Reagents:

- Test Compound: **4-(3-Chlorophenyl)thiazol-2-amine** (10 mM stock in DMSO).
- MTT Reagent: (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
- Cell Line: HepG2 (liver model) or HEK293 (kidney model).

Step-by-Step Methodology:

- Seeding: Plate cells at  
  
cells/well in 96-well plates. Incubate for 24h.
- Dosing: Prepare serial dilutions of the compound (0.1  $\mu$ M to 100  $\mu$ M). Maintain final DMSO concentration < 0.5%.
- Exposure: Treat cells for 48 hours at 37°C.
- MTT Addition: Add MTT solution (0.5 mg/mL final) and incubate for 3-4 hours.
- Solubilization: Aspirate media and dissolve formazan crystals in DMSO.

- Readout: Measure absorbance at 570 nm.
- Analysis: Plot dose-response curve to calculate IC50. Note: If  $IC_{50} < 10 \mu M$ , the compound exhibits significant cytotoxicity.

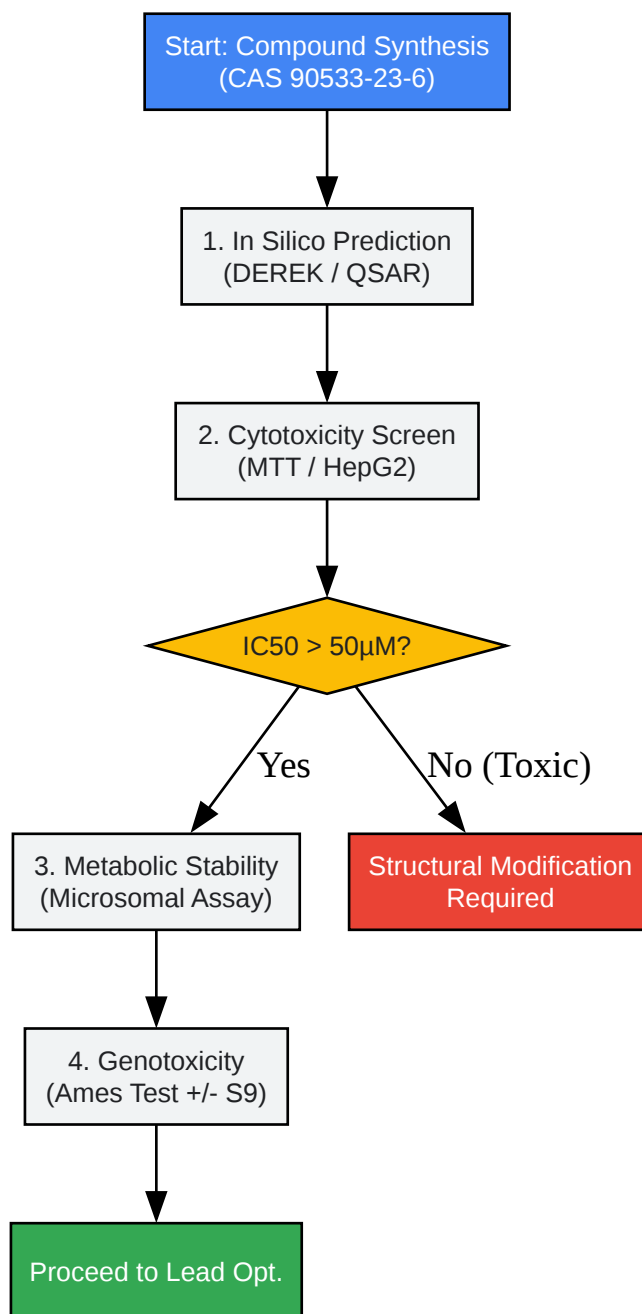
## Genotoxicity Evaluation (Ames Test Context)

Aminothiazoles can be mutagenic. The Ames Test (*Salmonella typhimurium*) is the gold standard for initial screening.

- Alert: The presence of the S9 fraction (metabolic activation system) is critical. Many aminothiazoles are non-mutagenic without activation but become mutagenic with S9 due to the formation of reactive metabolites described in Section 3.1.

## Safety Assessment Workflow

For drug development professionals, the following workflow ensures a "fail-early" safety assessment strategy for this scaffold.



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Caption: Step-wise toxicological screening workflow for 2-aminothiazole derivatives.

## Handling & Engineering Controls

Given the H335 (Respiratory Irritation) and H302 (Harmful if Swallowed) classifications, strict containment is required.

- Engineering Controls: Always handle the solid powder inside a fume hood or a biological safety cabinet to prevent inhalation of dust.
- PPE:
  - Gloves: Nitrile rubber (minimum thickness 0.11 mm).
  - Eye Protection: Chemical safety goggles (standard safety glasses are insufficient for fine powders).
  - Respiratory: If handling large quantities outside a hood, use a P95 or N95 particulate respirator.

## References

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